

Chemical and physical properties of 3,5-Diamino-4-methylbenzonitrile

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Compound of Interest

Compound Name: 3,5-Diamino-4-methylbenzonitrile

Cat. No.: B071058

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An In-depth Technical Guide to 3,5-Diamino-4-methylbenzonitrile

For Researchers, Scientists, and Drug Development Professionals

Introduction

3,5-Diamino-4-methylbenzonitrile is an aromatic organic compound featuring a benzonitrile core substituted with two amino groups and one methyl group. Its chemical structure suggests its potential as a versatile building block in synthetic organic chemistry, particularly in the preparation of more complex molecules and heterocyclic systems. The presence of nucleophilic amino groups and the electrophilic nitrile functionality offers multiple reaction sites for constructing diverse molecular architectures. This guide provides a summary of the available chemical and physical properties of **3,5-Diamino-4-methylbenzonitrile**, outlines a plausible synthetic approach, and discusses the current landscape of its biological activity research.

Chemical and Physical Properties

Limited experimental data is publicly available for **3,5-Diamino-4-methylbenzonitrile**. The following tables summarize the key known and predicted properties of the compound.

Table 1: General and Chemical Properties of **3,5-Diamino-4-methylbenzonitrile**

Property	Value	Source
IUPAC Name	3,5-diamino-4-methylbenzonitrile	N/A
Synonyms	4-Cyano-2,6-diaminotoluene	[1]
CAS Number	168770-41-0	[1]
Molecular Formula	C ₈ H ₉ N ₃	[1]
Molecular Weight	147.18 g/mol	[1]
Exact Mass	147.079647 g/mol	N/A

Table 2: Physical Properties of **3,5-Diamino-4-methylbenzonitrile**

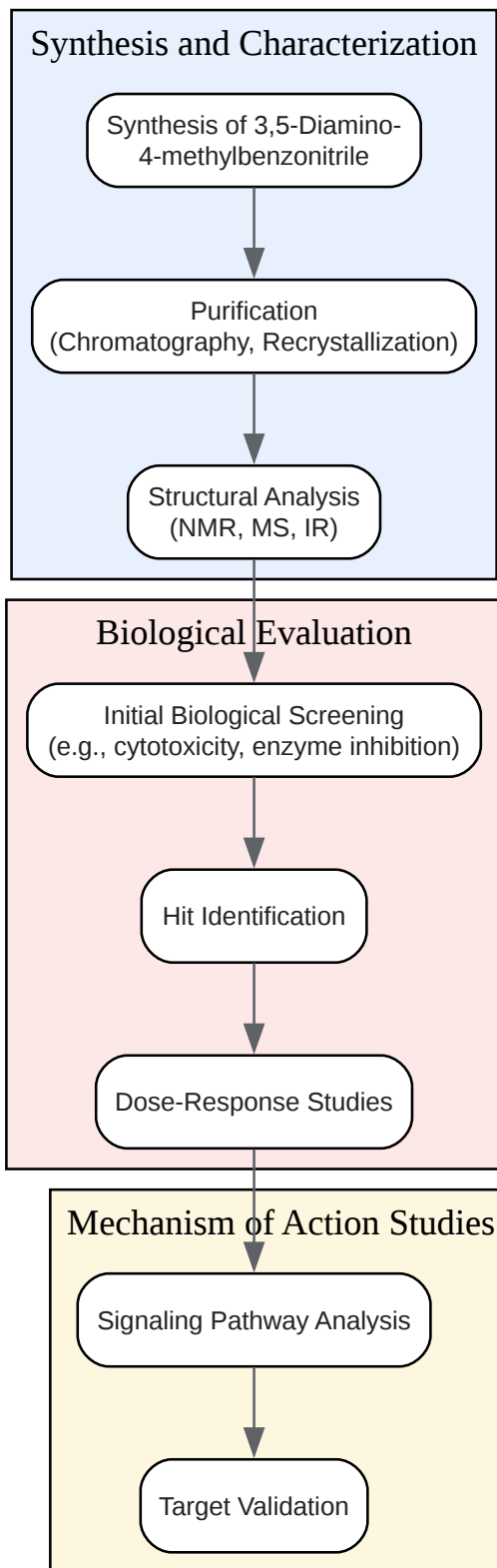
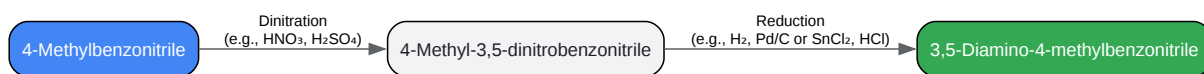
Property	Value	Source
Melting Point	Not Available	[1]
Boiling Point	Not Available	[1]
Solubility	Not Available	N/A
Appearance	Not Available	N/A

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis, purification, and analysis of **3,5-Diamino-4-methylbenzonitrile** are not readily available in the public domain. However, based on established principles of organic chemistry and synthetic routes for analogous compounds, a logical synthetic pathway can be proposed.

Inferred Synthetic Pathway

A plausible and standard two-step synthesis for **3,5-Diamino-4-methylbenzonitrile** would likely involve the dinitration of 4-methylbenzonitrile followed by the reduction of the nitro groups.



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References

- 1. Synthesis and biological activity of a new class of enamionitrile pyrazole
[ejchem.journals.ekb.eg]
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